Technical Guide: Tetrabutylammonium Oxalate (CAS 33081-83-3)

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Compound of Interest

Compound Name:	*Tetrabutylammonium oxalate*
Cat. No.:	*B16211676*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, suppliers, and applications of **Tetrabutylammonium Oxalate**, registered under CAS number 33081-83-3. This document is intended to serve as a valuable resource for professionals in research and drug development.

Chemical Properties and Identifiers

Tetrabutylammonium oxalate is a quaternary ammonium salt. It is often utilized in organic synthesis as a source of the oxalate anion in a non-aqueous medium. Its properties are summarized in the table below.

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Property	Value	Reference
CAS Number	33081-83-3	[1][2]
IUPAC Name	oxalate;bis(tetrabutylazanium)	[1]
Synonyms	Bis(tetrabutylammonium) oxalate, Tetrabutylammonium oxalate	[1][2][3]
Molecular Formula	C34H72N2O4	[1][2][4]
Molecular Weight	572.9 g/mol	[1]
Canonical SMILES	CCCC--INVALID-LINK--(CCCC)CCCC.CCCC--INVALID-LINK--(CCCC)CCCC.C(=O)(C(=O)[O-])[O-]	[1][2][4]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	4	[1]
Rotatable Bond Count	24	[1]
Exact Mass	572.54920878 Da	[1]
Topological Polar Surface Area	80.3 Å²	[1]
Appearance	No data available	[3]
Melting Point	No data available	[3]
Boiling Point	No data available	[2][3]
Solubility	No data available	[3]

Safety and Handling

Tetrabutylammonium oxalate is associated with the following hazard statements:

- H302: Harmful if swallowed.[2][4]

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- H315: Causes skin irritation.[2][4]
- H319: Causes serious eye irritation.[2][4]

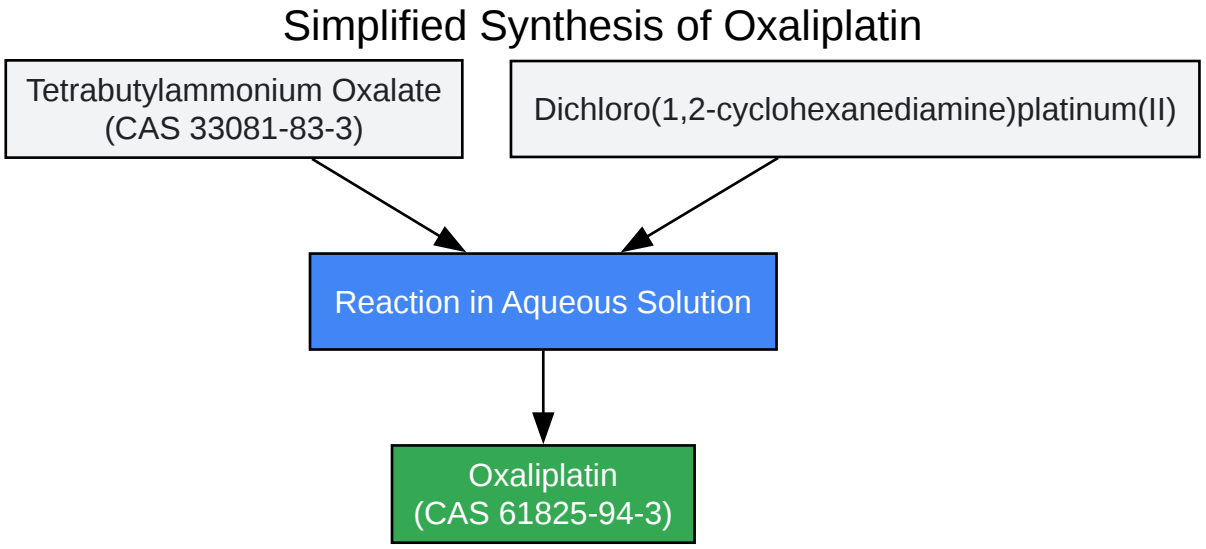
It is designated with a "Warning" signal word.[2][4] Appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn when handling this chemical.[5] Standard laboratory procedures should be followed to minimize exposure. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.[5]

Applications in Synthesis

Tetrabutylammonium oxalate serves as a reagent in chemical synthesis. A notable application is its use as a precursor in the synthesis of the anti-cancer drug, Oxaliplatin.[3][6][7][8][9] Oxaliplatin is a platinum-based drug that is used in the treatment of colorectal cancer.[6] Its mechanism of action involves the formation of DNA adducts, which inhibits DNA replication and transcription, leading to cancer cell death.[6]

Experimental Workflow: Synthesis of Oxaliplatin

The following diagram illustrates a generalized workflow for the synthesis of Oxaliplatin where **tetrabutylammonium oxalate** is a key reagent.



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A simplified workflow for the synthesis of Oxaliplatin.

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Experimental Protocol Reference

One documented procedure involves the preparation of an aqueous solution of **tetrabutylammonium oxalate** by dissolving oxalic acid in a 40% tetrabutylammonium hydroxide solution and adjusting the pH to 7. This solution is then added to solid dichloro((trans)-1,2-cyclohexanediamine)platinum(II) and heated at 85-88°C for 8-10 hours to yield Oxaliplatin with a 50% yield.[8]

Known Suppliers

A number of chemical suppliers offer **Tetrabutylammonium Oxalate**. For procurement, researchers can contact the following companies. It is recommended to request a certificate of analysis (COA) to ensure the purity and quality of the compound.

- Ambeed[4]
- Aaronchem[10]
- Atomax Chemicals Co., Ltd.[11]
- BLD Pharm[2]
- Chemsrc[12]
- Guidechem[6]
- Hangzhou ZeErRui Chemical Co., Ltd.[13]
- LookChem[3]
- Sigma-Aldrich

Conclusion

Tetrabutylammonium oxalate is a specialty chemical with important applications in pharmaceutical synthesis, most notably in the production of the chemotherapeutic agent Oxaliplatin. While comprehensive data on its physical properties are limited, its chemical identity and synthetic utility are well-established. Researchers and drug development

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professionals should handle this compound with appropriate safety precautions and source it from reputable suppliers to ensure the integrity of their research and development activities.

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References

- 1. Tetrabutylammonium oxalate | C34H72N2O4 | CID 11006321 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 33081-83-3|Tetrabutylammonium oxalate|BLD Pharm [bldpharm.com]
- 3. lookchem.com [lookchem.com]
- 4. 33081-83-3|Tetrabutylammonium oxalate| Ambeed [ambeed.com]
- 5. images-na.ssl-images-amazon.com [images-na.ssl-images-amazon.com]
- 6. Page loading... [wap.guidechem.com]
- 7. lookchem.com [lookchem.com]
- 8. CAS:61825-94-3, ((1R,2R)-1,2-环己二胺-N,N')(乙二酸(2-)-O,O')铂-毕得医药 [bidepharm.com]
- 9. Quality Manufacturer Supply Best Quality Oxaliplatin 61825-94-3 Efficient Transportation | Huarong Pharm [huarongpharm.com]
- 10. 33081-83-3 | 1-Butanaminium, N,N,N-tributyl-, ethanedioate (2:1) [aaronchem.com]
- 11. Atomax Chemicals Co., Ltd. (Page 555) @ ChemBuyersGuide.com, Inc. [chembuyersguide.com]
- 12. ditetrabutylammonium oxolate | CAS#:33081-83-3 | Chemsrc [chemsrc.com]
- 13. bis(tetrabutylammonium)oxalate, CasNo.33081-83-3 Hangzhou ZeErRui Chemical Co., Ltd. China (Mainland) [zeerruichem.lookchem.com]
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